

Personal protective equipment for handling 1,3,5-Triphenylbenzene

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Compound of Interest

Compound Name: 1,3,5-Triphenylbenzene

Cat. No.: B1329565

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Essential Safety and Disposal Plan for 1,3,5-Triphenylbenzene

For Immediate Use by Laboratory Professionals

This document provides direct, procedural guidance for the safe handling and disposal of **1,3,5-Triphenylbenzene**, ensuring the safety of researchers, scientists, and drug development professionals. Adherence to these protocols is critical for maintaining a safe and compliant laboratory environment.

While **1,3,5-Triphenylbenzene** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard, it is prudent to treat it with care to minimize exposure and environmental impact.^{[1][2]} Some safety data sheets indicate that it may cause skin, eye, and respiratory irritation.^{[3][4]} Therefore, following standard laboratory safety protocols is essential.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **1,3,5-Triphenylbenzene** to prevent direct contact and inhalation. The following table summarizes the required PPE.

Protection Type	Specific Equipment	Standard/Specification	Purpose
Eye Protection	Chemical safety goggles or glasses	OSHA 29 CFR 1910.133 or European Standard EN166	To prevent eye contact with the powder.[2][5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Consult manufacturer's chemical resistance guide	To prevent skin contact.[6][7]
Body Protection	Laboratory coat	Standard laboratory apparel	To protect skin and clothing from contamination.[5][6]
Respiratory Protection	NIOSH-approved N95 dust respirator	NIOSH 42 CFR Part 84	Recommended when handling large quantities or if dust generation is likely, to prevent inhalation.[8][9]

Operational Plan: Safe Handling and Storage

- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are accessible. Read the Safety Data Sheet (SDS) thoroughly.
- Engineering Controls: Handle **1,3,5-Triphenylbenzene** in a well-ventilated area. A fume hood is recommended to minimize dust inhalation, especially when working with larger quantities.[6]
- Handling:
 - Avoid contact with skin and eyes.[2]
 - Minimize dust generation and accumulation.[5]
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid powder.

- Keep the container tightly closed when not in use.[\[5\]](#)
- Storage:
 - Store in a cool, dry, well-ventilated area.[\[5\]](#)
 - Keep away from strong oxidizing agents, as they are incompatible.[\[2\]](#)
 - Ensure the storage container is clearly labeled.[\[6\]](#)

Disposal Plan: Step-by-Step Protocol

The disposal of **1,3,5-Triphenylbenzene** and its associated waste must comply with local, regional, and national regulations.[\[1\]](#)

Step 1: Waste Segregation and Collection

- Solid Waste: Collect surplus or spilled **1,3,5-Triphenylbenzene** in a designated, clearly labeled, and sealed waste container. Do not mix with other chemical waste unless instructed to do so by your institution's Environmental Health and Safety (EHS) department.
- Contaminated Materials: Any materials contaminated with **1,3,5-Triphenylbenzene** (e.g., weighing paper, gloves, wipes) should also be placed in the designated solid waste container.

Step 2: Arranging for Disposal

- Contact your institution's EHS office or a licensed chemical waste disposal contractor to arrange for the pickup and disposal of the chemical waste.[\[10\]](#)
- Provide the disposal company with a complete and accurate description of the waste.

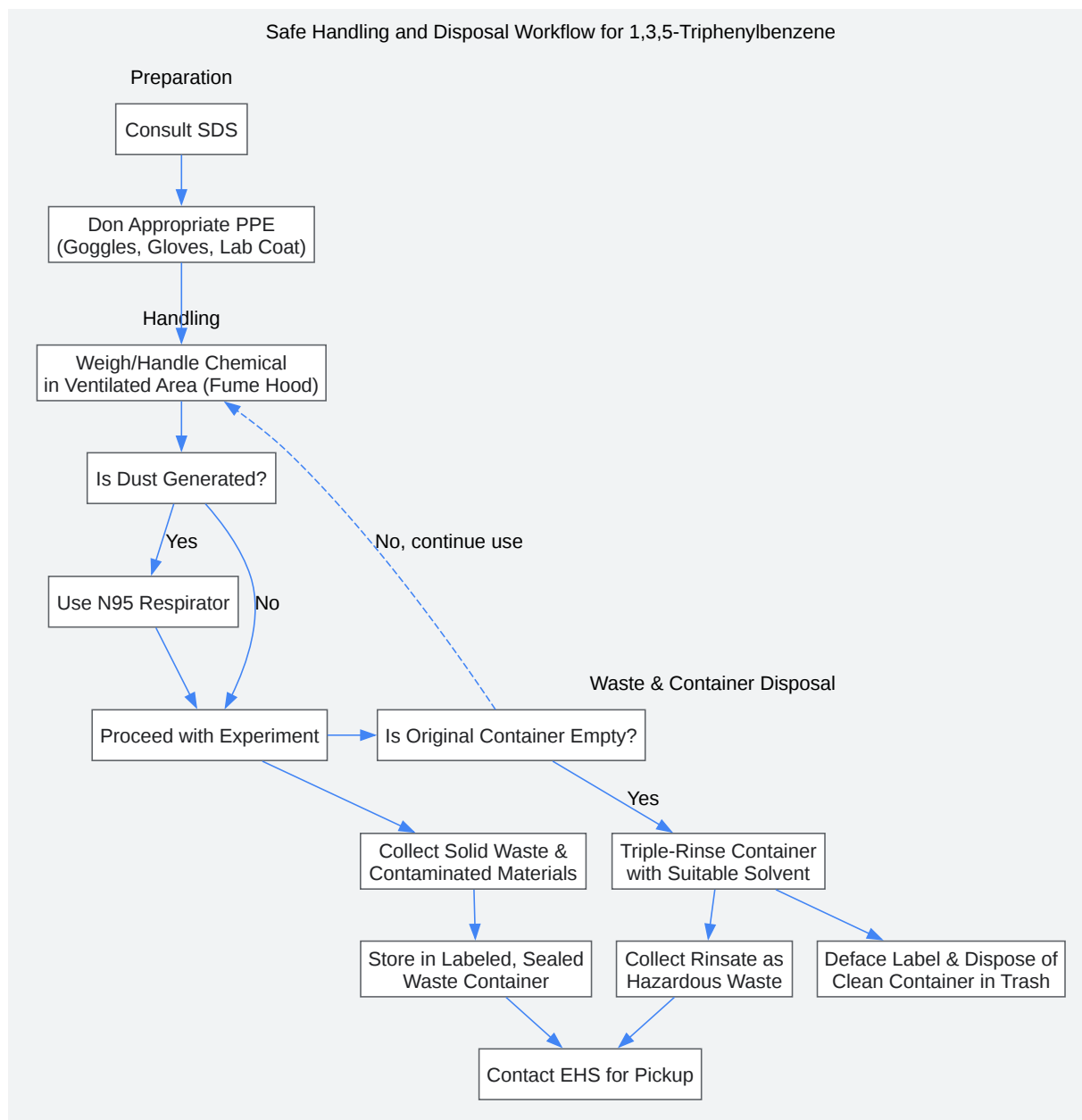
Step 3: Empty Container Disposal

- Triple Rinsing:
 - Once the container of **1,3,5-Triphenylbenzene** is empty, it must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).

- The rinsate (the solvent used for rinsing) must be collected and disposed of as hazardous chemical waste.[\[11\]](#)
- Container Disposal:
 - After triple-rinsing, the container is considered "RCRA empty."[\[12\]](#)
 - Deface or remove the original label to prevent misuse.[\[1\]](#)
 - The clean, empty container can then typically be disposed of in the regular trash or recycled, in accordance with your institution's policies.[\[11\]](#)

Prohibited Disposal: Do not dispose of **1,3,5-Triphenylbenzene** down the drain or in the regular trash.[\[10\]](#)

Experimental Workflow and Disposal Logic



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Caption: Logical workflow for handling and disposing of **1,3,5-Triphenylbenzene**.

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